

validation of 2-Ethenylfuran analytical methods

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Compound Focus: 2-Ethenylfuran

CAS No.: 31093-57-9

Cat. No.: S3711287

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Chemical Profile of 2-Ethenylfuran

The table below summarizes key identification and property data for **2-Ethenylfuran**, which can serve as a reference in analytical development [1] [2].

Property	Value / Identifier
Chemical Names	2-Ethenylfuran, 2-Vinylfuran, Furan, ethenyl- [1] [2]
CAS Registry Number	1487-18-9 [2]
Molecular Formula	C6H6O [1] [2]
Molar Mass	94.11 - 94.113 g/mol [1] [2]
SMILES	C1=C(OC=C1)C=C [2]
Density	0.959 g/cm ³ (Calculated) [2]
Boiling Point	100.255 °C at 760 mmHg (Calculated) [2]

The U.S. National Institute of Standards and Technology (NIST) provides critically evaluated thermophysical property data for this compound, which is a reliable source for benchmarking your analytical results [1].

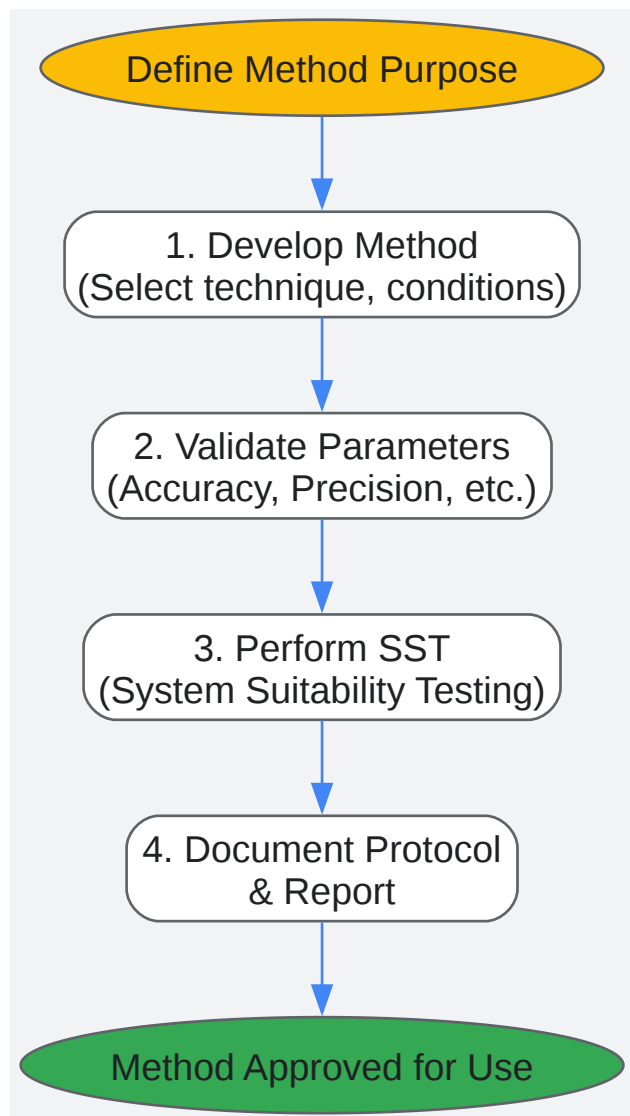
Framework for Analytical Method Validation

While specific protocols for **2-Ethenylfuran** were not found, the following parameters and methodologies are the international standard for validating any analytical procedure in pharmaceuticals, as defined by ICH Q2(R1) and other guidelines [3] [4]. You can use this framework to design your experiments.

Validation Parameter	Experimental Protocol & Purpose
Accuracy	Measure by spiking the sample matrix with known concentrations of a reference standard. Report results as the percentage recovery of the known amount [4].
Precision	Analyze a minimum of 6-9 determinations at 100% of the test concentration. Express precision as the Relative Standard Deviation (RSD or %RSD) of the results [4].
Specificity/Selectivity	Demonstrate that the method can measure the analyte (2-Ethenylfuran) unequivocally in the presence of potential interferences like excipients or impurities. This is often shown by analyzing chromatographic blanks and spiked samples [3] [4].
Linearity & Range	Prepare a series of standard solutions at a minimum of five concentration levels. Use linear regression to plot concentration versus instrument response and calculate the correlation coefficient [3] [4].
Limit of Detection (LOD) & Quantitation (LOQ)	Determine based on the standard deviation of the response and the slope of the calibration curve. Standard signal-to-noise ratios of 3:1 for LOD and 10:1 for LOQ are also acceptable approaches [3] [4].
Robustness	Evaluate the method's reliability by deliberately introducing small, deliberate variations in parameters like mobile phase composition, pH, temperature, or flow rate in chromatographic methods [4].

Workflow for Method Validation

The diagram below outlines the logical sequence for establishing a validated analytical method, which you can adapt for **2-Ethenylfuran**.



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References

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To cite this document: Smolecule. [validation of 2-Ethenylfuran analytical methods]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b3711287#validation-of-2-ethenylfuran-analytical-methods]

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